

discovery and introduction of furametpyr fungicide

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Compound Focus: Furametpyr

CAS No.: 123572-88-3

Cat. No.: S528555

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Furametpyr Profile and Properties

Furametpyr is a systemic pyrazole carboxamide fungicide with both protective and curative properties [1]. Its introduction dates back to 1996 in Japan [1]. The table below summarizes its core identifiers and key physicochemical properties [1].

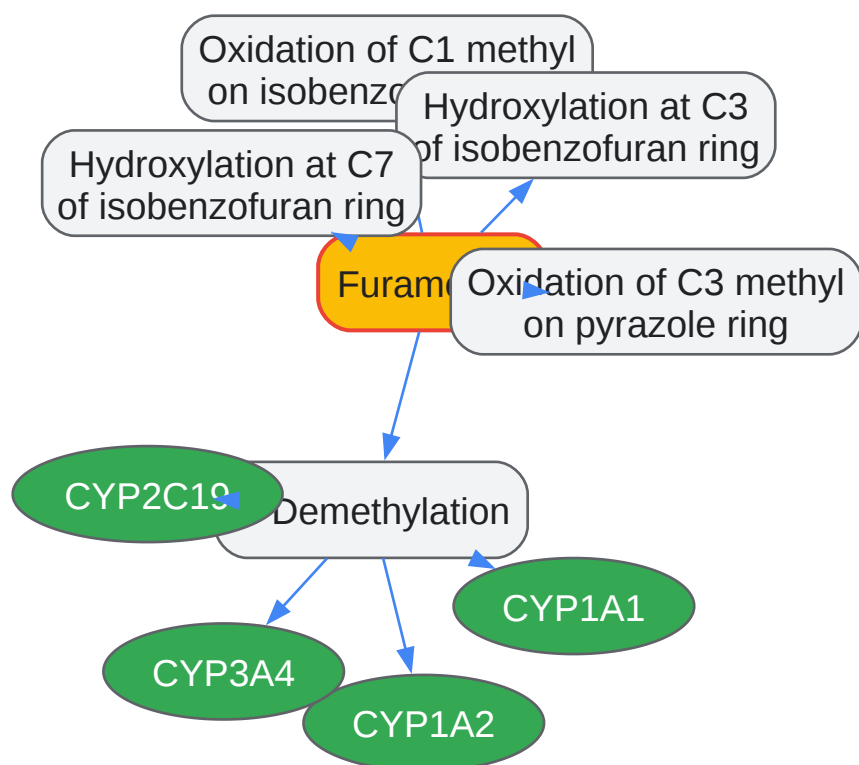
Property	Value / Description
IUPAC Name	(RS)-5-chloro-N-(1,3-dihydro-1,1,3-trimethylisobenzofuran-4-yl)-1,3-dimethylpyrazole-4-carboxamide
CAS No.	123572-88-3
Molecular Formula	C ₁₇ H ₂₀ ClN ₃ O ₂
Molecular Mass	333.81 g/mol
Chemical Class	Pyrazole fungicide; Carboxamide fungicide
Physical State	Colourless crystalline solid
Melting Point	150 °C

Property	Value / Description
Water Solubility (at 20°C)	255 mg/L (moderate)
Log P (at 20°C)	2.36 (low)
Vapour Pressure (at 20°C)	0.000112 mPa (low volatility)
Primary Use	Control of sheath blight in rice [1]. Considered obsolete but may be available in some countries [1].

Mode of Action and Metabolic Pathway

Furametpyr acts systemically by inhibiting mitochondrial **succinate dehydrogenase**, a key enzyme in the respiratory electron transport chain [1]. According to the Fungicide Resistance Action Committee (FRAC), it is classified under **Group 7** [1].

The metabolic pathway of **furametpyr** has been studied in rats and in vitro with human enzymes. The following diagram illustrates the major biotransformation reactions and the key human cytochrome P450 enzymes involved.



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Major **furametpyr** biotransformation reactions and involved human CYPs [2] [3].

Analytical Methodology for Residue Detection

A modern, validated method for detecting **furametpyr** residues in foodstuffs uses QuEChERS extraction with HPLC-MS/MS [4]. This protocol is summarized below.

Step	Parameter	Description
1. Extraction	Method	QuEChERS (Quick, Easy, Cheap, Effective, Rugged, Safe)
	Solvent	Acetonitrile
2. Cleanup	Adsorbent	Multi-walled carbon nanotubes (MWCNTs) to remove pigments and other impurities.

Step	Parameter	Description
3. Analysis	Technique	High-Performance Liquid Chromatography tandem Mass Spectrometry (HPLC-MS/MS)
	Ionization Mode	Positive electrospray ionization (ESI+)
4. Application	Matrices	Validated for 12 food matrices including vegetables, fruits, grains, and herbs (e.g., tomato, cucumber, apple, grape, rice, wheat, soybean).

Synthesis and Context Among Pyrazole Fungicides

The industrial synthesis of **furametpyr** involves constructing a pyrazole-4-carboxamide core, chlorinating it at the 5-position, and then coupling it with a trimethyl-substituted benzofuran moiety via amide bond formation [1].

Furametpyr is part of a larger class of **succinate dehydrogenase inhibitor (SDHI) fungicides** that share the pyrazole amide structure [4]. Other notable fungicides in this subgroup include [1] [4]:

- **Bixafen**
- **Penthiopyrad**
- **Pydiflumetofen**
- **Isopyrazam**
- **Penflufen**
- **Sedaxane**
- **Benzovindiflupyr**

Key Insights for Professionals

- **Metabolism & Toxicology:** The identification of specific human cytochrome P450 enzymes (CYP1A1, 1A2, 2C19, 3A4) responsible for its primary N-demethylation is crucial for understanding its metabolic fate and potential for drug-fungicide interactions [2] [3].
- **Resistance Monitoring:** As an SDHI fungicide, **furametpyr** is subject to the resistance risks common to this group. Continuous monitoring and adherence of anti-resistance management strategies are essential [5].

- **Analytical Advancement:** The development of multi-residue methods capable of simultaneously detecting **furametpyr** and seven other pyrazole amide fungicides across diverse food matrices represents a significant step forward in food safety monitoring and regulatory compliance [4].

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